

"Raloxifene dimethyl ester hydrochloride" CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Raloxifene dimethyl ester hydrochloride*

Cat. No.: *B8525927*

[Get Quote](#)

Raloxifene Dimethyl Ester Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Raloxifene dimethyl ester hydrochloride**, a significant analog of Raloxifene. This document outlines its fundamental chemical properties, and serves as a resource for professionals engaged in pharmacological research and development.

Core Chemical and Physical Data

Raloxifene dimethyl ester hydrochloride is a derivative of the selective estrogen receptor modulator (SERM), Raloxifene. The following table summarizes its key quantitative data.

Property	Value	Source
CAS Number	84449-82-1	[1] [2] [3]
Molecular Weight	594.12 g/mol	[1] [2] [3]
Molecular Formula	C ₃₂ H ₃₂ ClNO ₆ S	[1] [2]

Understanding Raloxifene and its Analogs

Raloxifene itself is a well-characterized SERM that exhibits tissue-selective estrogenic and anti-estrogenic activities. It is known to interact with estrogen receptors (ER α and ER β), leading to differential gene expression and physiological effects in various tissues. While it acts as an estrogen agonist in bone, contributing to its anti-osteoporotic effects, it functions as an antagonist in breast and uterine tissues.

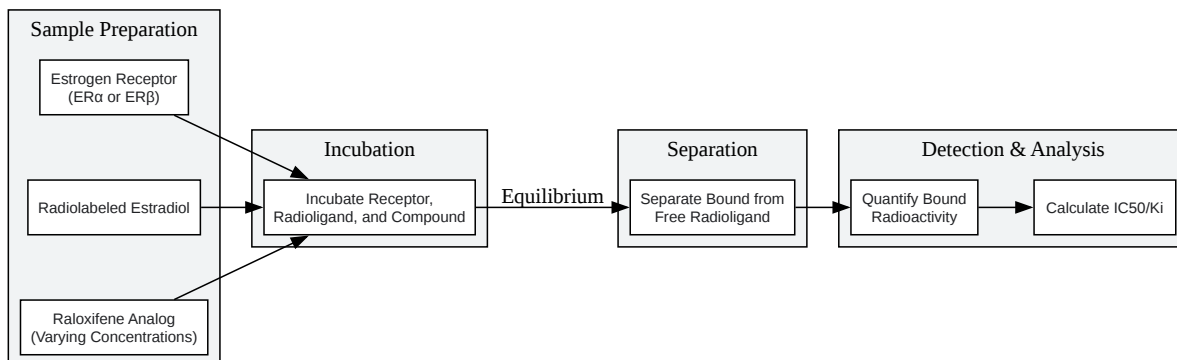
Raloxifene dimethyl ester hydrochloride, as an analog, is primarily utilized in research settings to explore the structure-activity relationships of Raloxifene and its derivatives. The modification of the parent compound to its dimethyl ester form can influence properties such as solubility, metabolic stability, and receptor binding affinity, providing valuable insights for the design of new therapeutic agents.

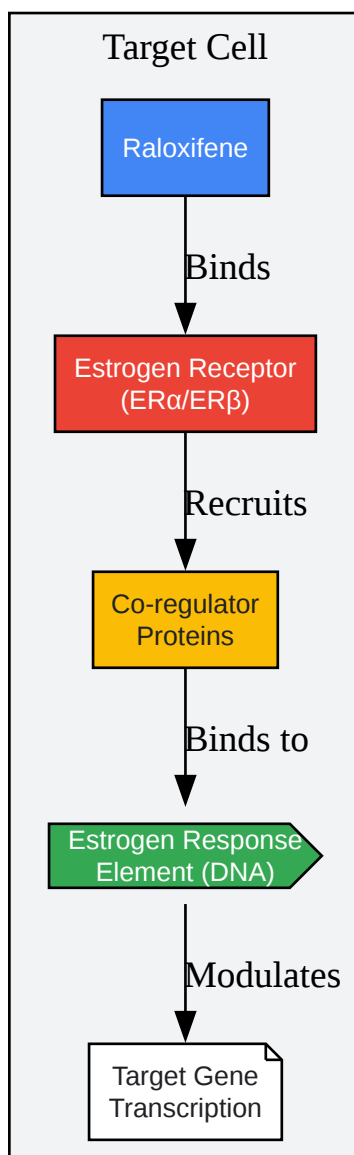
Experimental Considerations and Methodologies

The study of Raloxifene and its analogs involves a range of experimental protocols to elucidate their mechanisms of action and pharmacological profiles. Below are generalized methodologies commonly employed in the preclinical evaluation of such compounds.

In Vitro Estrogen Receptor Binding Assays

A fundamental experiment to characterize a SERM is to determine its binding affinity for estrogen receptors.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biocat.com [biocat.com]

- 2. Raloxifene dimethyl ester hydrochloride Datasheet DC Chemicals [dcchemicals.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. ["Raloxifene dimethyl ester hydrochloride" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8525927#raloxifene-dimethyl-ester-hydrochloride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com